

4-Bromo-2-(trifluoromethyl)aniline molecular weight and formula

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Compound of Interest

Compound Name: 4-Bromo-2-(trifluoromethyl)aniline

Cat. No.: B1265437

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A Technical Guide to 4-Bromo-2-(trifluoromethyl)aniline

This guide provides a concise overview of the core molecular properties of **4-Bromo-2-(trifluoromethyl)aniline**, a chemical compound relevant to researchers, scientists, and professionals in the field of drug development and organic synthesis.

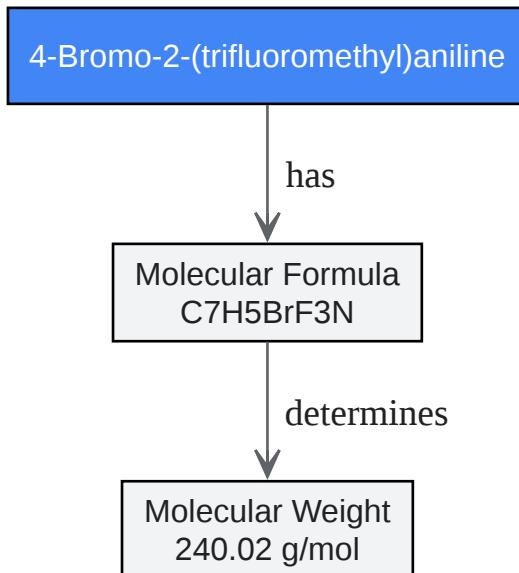
Molecular and Physical Properties

The fundamental molecular characteristics of **4-Bromo-2-(trifluoromethyl)aniline** are summarized below. This data is essential for accurate experimental design and chemical analysis.

Property	Value
Molecular Formula	C7H5BrF3N [1] [2]
Molecular Weight	240.02 g/mol [1] [2] [3] [4]
CAS Number	445-02-3 [2] [3] [4]
Appearance	Liquid [2]
Density	1.71 g/mL at 25 °C [3] [5]
Boiling Point	84-86 °C at 5 mmHg [3] [5]
Flash Point	107 °C (closed cup) [3] [4] [5]
Refractive Index	n20/D 1.532 [3] [5]

Logical Relationship of Chemical Properties

The following diagram illustrates the direct relationship between the chemical structure and its fundamental identifying properties.



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Caption: Relationship between chemical name, formula, and molecular weight.

Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **4-Bromo-2-(trifluoromethyl)aniline** are not provided in the available search results. Such methodologies are typically found in peer-reviewed scientific literature or detailed chemical synthesis databases. For instance, one application mentioned is its use in the preparation of 2,5-dibromo-(trifluoromethyl)benzene and 5-bromo-2-iodo-(trifluoromethyl)benzene.[\[3\]](#)[\[4\]](#)[\[5\]](#)

This document serves as a foundational reference for the key molecular data of **4-Bromo-2-(trifluoromethyl)aniline**. For further in-depth analysis and experimental procedures, consulting specialized chemical literature is recommended.

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References

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